

Safety and handling precautions for (R)-1-Boc-2-cyanopyrrolidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-1-Boc-2-cyanopyrrolidine

Cat. No.: B1271963

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An In-depth Technical Guide on the Safety and Handling of **(R)-1-Boc-2-cyanopyrrolidine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(R)-1-Boc-2-cyanopyrrolidine** (CAS RN: 144688-70-0), a key organic intermediate in pharmaceutical research and development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification


(R)-1-Boc-2-cyanopyrrolidine is classified as a hazardous substance. The following table summarizes its GHS classification.

Table 1: GHS Hazard Classification^[1]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity – single exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Warning^[1]

Hazard Pictograms:

 alt text

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling.

Table 2: Physical and Chemical Properties of **(R)-1-Boc-2-cyanopyrrolidine**

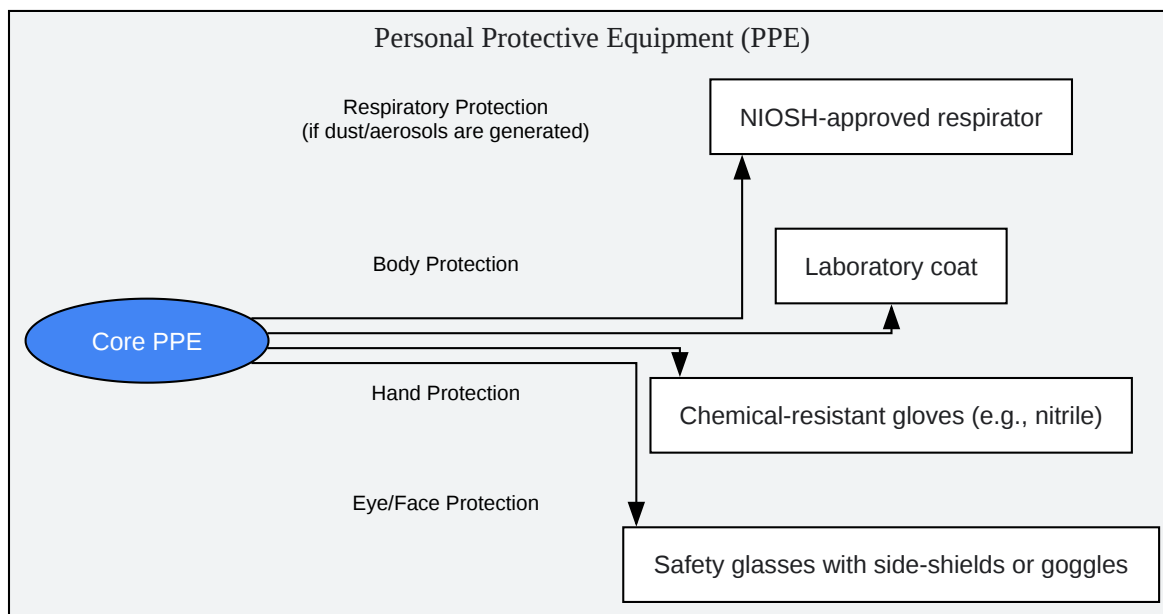
Property	Value	Reference
Molecular Formula	C10H16N2O2	[1]
Molecular Weight	196.25 g/mol	[1]
Appearance	White to off-white solid	[2]
Melting Point	33-36 °C (lit.)	[1][3]
Boiling Point	307.9 °C at 760 mmHg	[1]
Flash Point	140 °C	[1]
Density	1.08 g/cm ³	[1]
Vapor Pressure	0.000703 mmHg at 25°C	[1]
Solubility	No data available	[1]

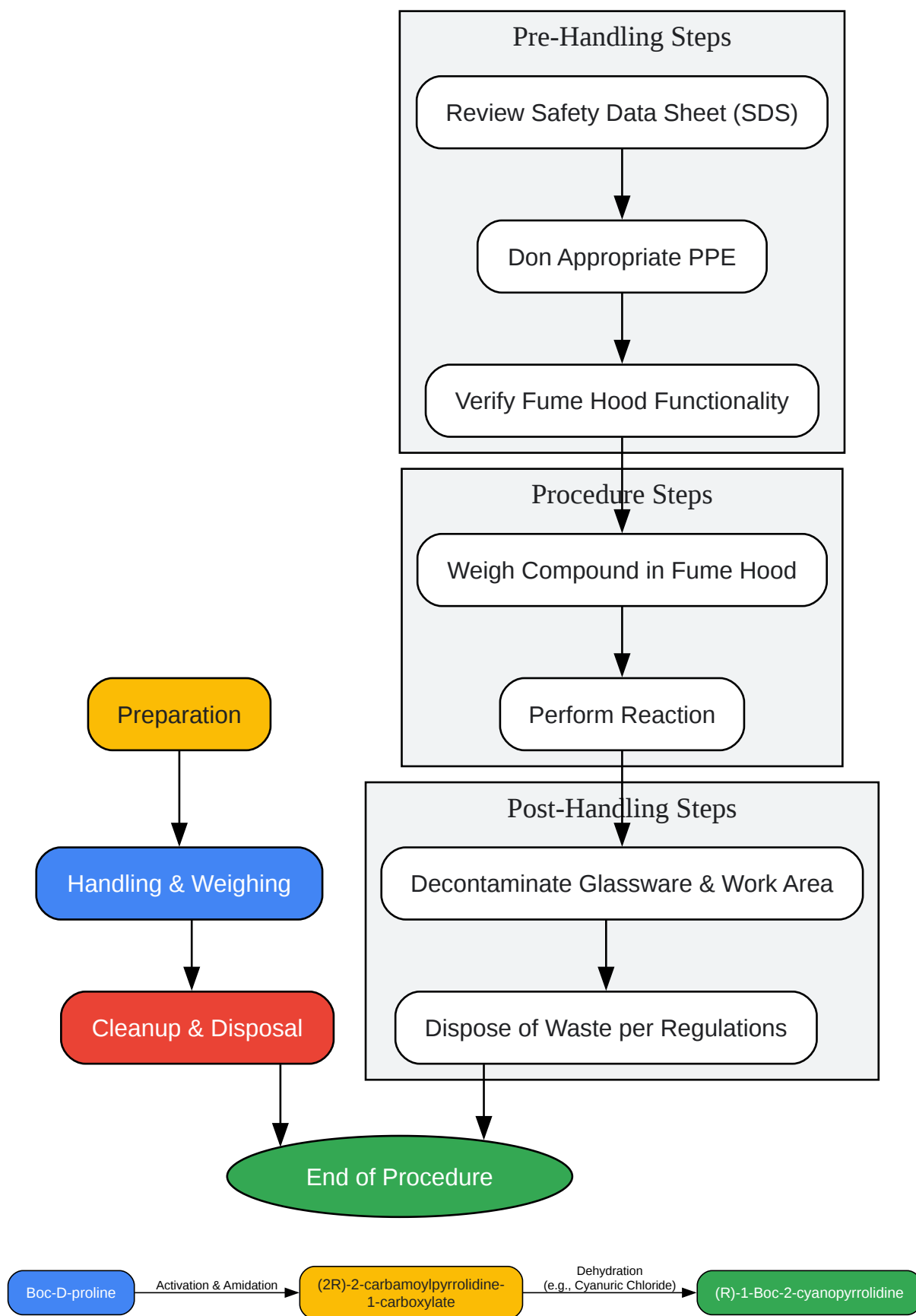
Safe Handling and Storage Protocols

Proper handling and storage are critical to prevent exposure and accidents.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **(R)-1-Boc-2-cyanopyrrolidine** to determine the appropriate level of PPE. The following diagram outlines the recommended PPE.





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References

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- To cite this document: BenchChem. [Safety and handling precautions for (R)-1-Boc-2-cyanopyrrolidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271963#safety-and-handling-precautions-for-r-1-boc-2-cyanopyrrolidine]

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